

Sodium mercaptobenzothiazole synthesis and characterization

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Compound of Interest

Compound Name: *Sodium mercaptobenzothiazole*

Cat. No.: *B8813654*

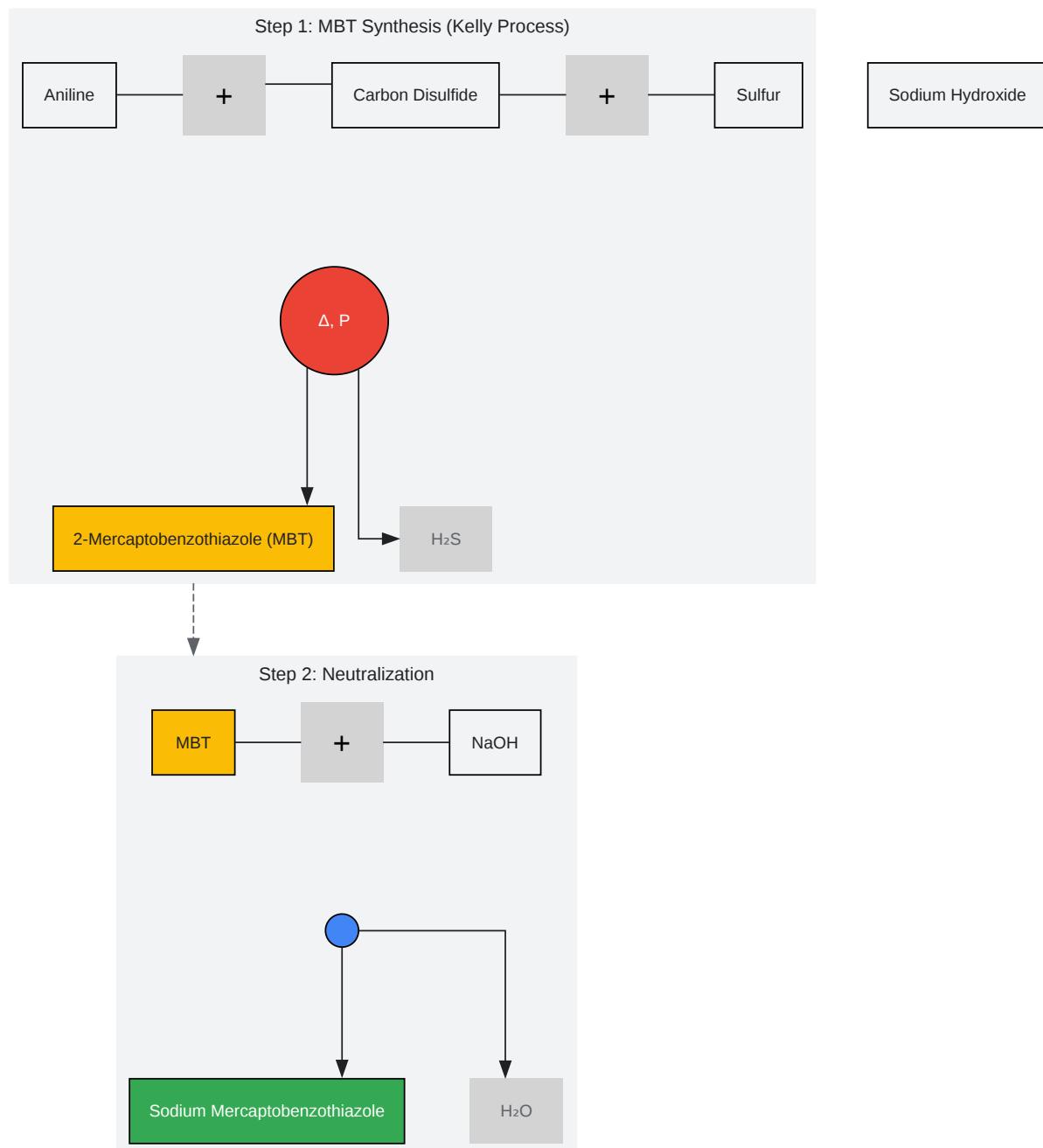
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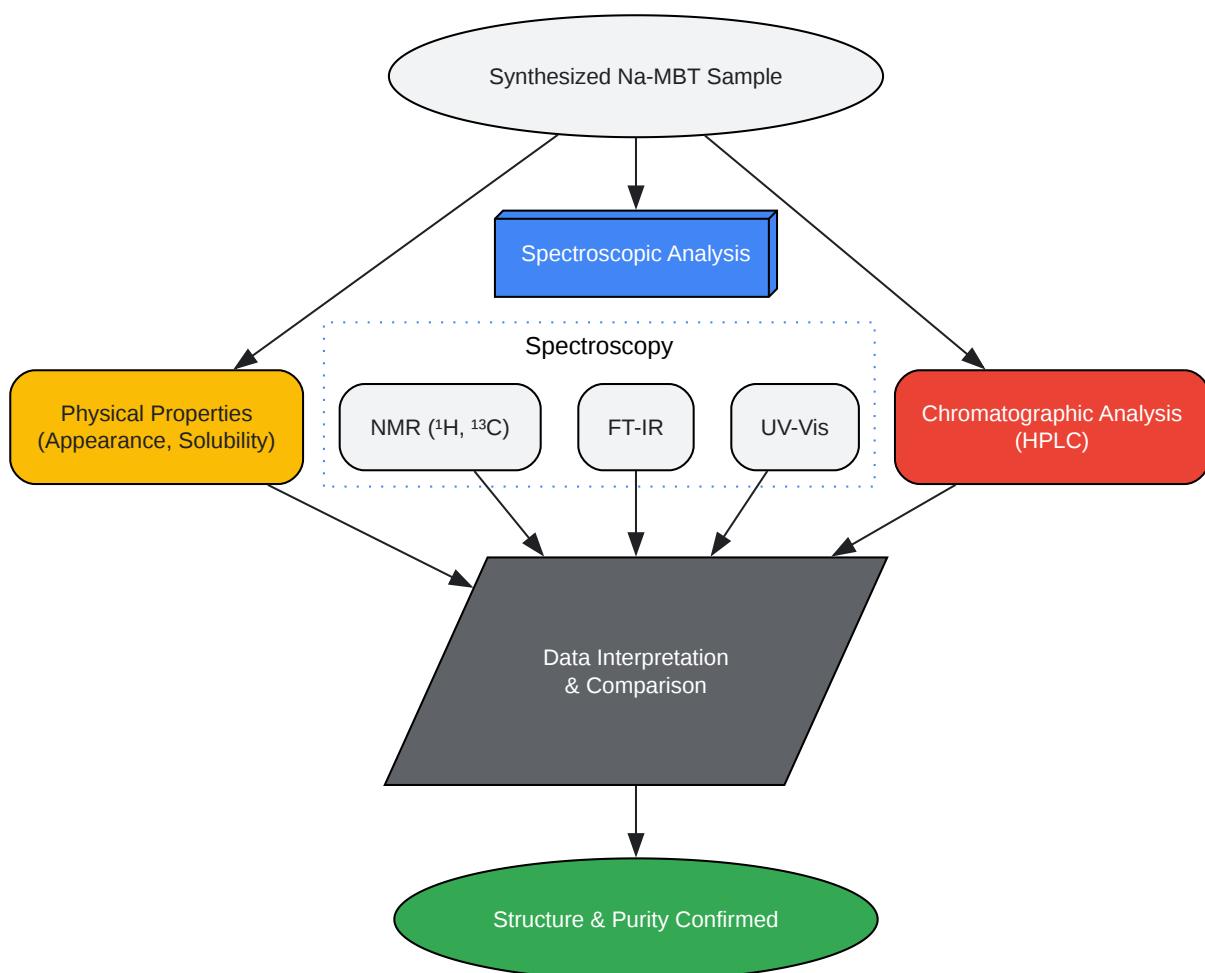
Synthesis of Sodium Mercaptobenzothiazole

The synthesis of **sodium mercaptobenzothiazole** is typically achieved in a two-step process. First, 2-mercaptobenzothiazole (MBT) is synthesized, which is then neutralized with a sodium base to yield the sodium salt.^{[1][5]} The most common industrial method for producing MBT is the Kelly process, which involves the high-pressure reaction of aniline, carbon disulfide, and sulfur.^{[5][6]}

Synthesis Pathway

The overall synthesis can be visualized as follows:





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